

Recrystallization methods for 3,5-Dimethyl-1H-pyrazole-1-carboximidhydrazide nitrate

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Compound of Interest

Compound Name: 3,5-Dimethyl-1H-pyrazole-1-carboximidhydrazide

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Technical Support Center: Recrystallization of **3,5-Dimethyl-1H-pyrazole-1-carboximidhydrazide** Nitrate

Part 1: Technical Scope & Compound Identification

User Advisory: There is frequently nomenclature overlap regarding this class of compounds. This guide addresses the Nitrate salt of the 1-Guanyl derivative, widely used as a guanidinylation agent for amines.^[1]

- Standard Name: 1-Guanyl-3,5-dimethylpyrazole nitrate^{[1][2][3]}
- IUPAC Name: 3,5-Dimethyl-1H-pyrazole-1-carboximidamide nitrate^{[4][5]}
- Synonym: **3,5-Dimethyl-1H-pyrazole-1-carboximidhydrazide** nitrate (Note: This synonym often stems from its synthesis via aminoguanidine, chemically a hydrazinecarboximidamide).
- CAS Registry Number: 38184-47-3^{[4][5][6]}
- Target Purity: >99% (White/Colorless Prisms)

- Melting Point: 166–168 °C (Decomposes)[\[2\]](#)[\[7\]](#)

Part 2: Primary Recrystallization Protocol (Ethanol System)

The Logic: This nitrate salt exhibits a steep solubility curve in lower alcohols. Ethanol (EtOH) is the gold standard because it dissolves the salt at reflux but allows for high recovery upon cooling. Water is generally avoided as a primary solvent due to the risk of hydrolytic deguanylation (breaking the molecule down into urea and dimethylpyrazole) upon prolonged heating.

Standard Operating Procedure (SOP-01)

Reagents Required:

- Absolute Ethanol (EtOH)
- Activated Charcoal (optional, for decolorization)
- Diethyl Ether (optional, as anti-solvent)

Step-by-Step Workflow:

- Saturation (Reflux):
 - Place the crude nitrate salt in a round-bottom flask.
 - Add Absolute Ethanol (approx. 5–7 mL per gram of solid).
 - Heat to reflux (approx. 78 °C) with stirring.
 - Checkpoint: If the solid does not dissolve completely, add EtOH in small aliquots (1 mL) until a clear solution is obtained. Do not boil for extended periods (>30 mins) to prevent decomposition.
- Hot Filtration (Impurity Removal):

- If insoluble particles or significant coloration (yellow/orange) are present, add activated charcoal (1% w/w).
- Stir at reflux for 5 minutes.
- Filter rapidly through a pre-warmed Büchner funnel or fluted filter paper to remove charcoal/insolubles.
- Note: Pre-warming prevents premature crystallization on the filter.
- Nucleation & Growth:
 - Allow the filtrate to cool slowly to room temperature (20–25 °C) without agitation.
 - Once ambient temperature is reached, transfer the vessel to a refrigerator (4 °C) or ice bath for 2 hours to maximize yield.
 - Observation: The product should form stout, colorless prisms.[\[2\]](#)
- Isolation:
 - Filter the crystals using vacuum filtration.
 - Wash: Rinse the filter cake with a small volume of cold Ethanol or a 1:1 mixture of Ethanol/Diethyl Ether.
 - Drying: Dry in a vacuum desiccator over P₂O₅ or silica gel. Caution: Do not heat above 60 °C during drying, as nitrate salts can be thermally sensitive.

Part 3: Troubleshooting Guide (Q&A Format)

Q1: My product is "oiling out" (forming a liquid layer) instead of crystallizing. How do I fix this?

- Cause: This is common with pyrazole derivatives when the solution is too concentrated or cools too rapidly (supersaturation shock).
- Solution (The "Seeding" Protocol):
 - Reheat the mixture until the oil redissolves.

- Add a tiny "seed" crystal of pure product (if available) or scratch the inner wall of the glass vessel with a glass rod to induce nucleation.
- Slower Cooling: Wrap the flask in a towel or place it in a warm water bath and let the bath cool to room temperature naturally. This reduces the cooling rate, favoring crystal growth over oil formation.

Q2: The yield is significantly lower than expected (<50%). Where is my product?

- Cause: The compound is likely too soluble in the volume of ethanol used, or it remains in the mother liquor.
- Solution (Anti-Solvent Method):
 - Take the mother liquor (filtrate) and reduce its volume by 30% via rotary evaporation (bath temp < 40 °C).
 - Add Diethyl Ether or MTBE (Methyl tert-butyl ether) dropwise until the solution turns slightly turbid.
 - Cool in an ice bath. The addition of the non-polar ether forces the polar nitrate salt out of the solution.

Q3: The crystals are yellow even after recrystallization.

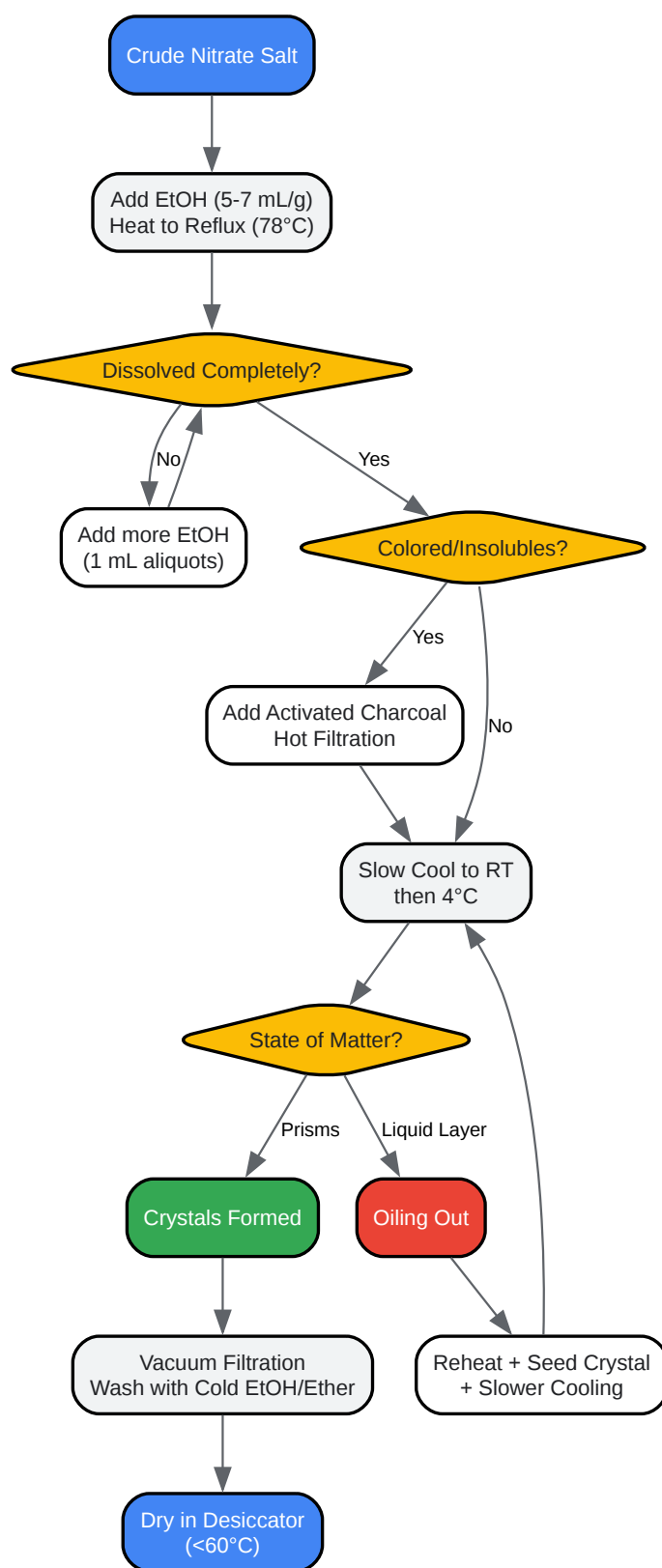
- Cause: Oxidation byproducts (often from the hydrazine starting materials) or trace iron.
- Solution:
 - Repeat the recrystallization using Activated Charcoal.
 - Ensure the charcoal is filtered off while hot.
 - If the color persists, verify the purity of your starting Acetylacetone and Aminoguanidine nitrate; impurities there often carry through.

Q4: Can I use water as a solvent?

- Technical Warning: While the nitrate is water-soluble, avoid boiling water.
- Reasoning: 1-Guanyl-3,5-dimethylpyrazole is susceptible to hydrolysis.^[7] Boiling in water converts it into 3,5-dimethylpyrazole (insoluble solid) and urea/ammonium nitrate. If you must use water, use a Water/Ethanol (1:9) mixture and keep the temperature below 60 °C.

Part 4: Process Visualization

Diagram 1: Recrystallization Decision Tree



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Caption: Decision-matrix for the purification of 1-Guanyl-3,5-dimethylpyrazole nitrate, addressing solubility and phase-separation issues.

Part 5: Safety & Stability Data

Nitrate Salt Handling:

- **Oxidizer Hazard:** As a nitrate salt, this compound is an oxidizer. Do not grind this compound heavily in a mortar and pestle with organic reducing agents, as this can create a friction-sensitive mixture.
- **Thermal Stability:** The compound decomposes at its melting point (167–168 °C).[8] Do not heat to dryness on a hotplate; always use a vacuum desiccator or a controlled oven <60 °C.

Data Summary Table:

Parameter	Specification	Notes
Solvent of Choice	Ethanol (Absolute)	Balances solubility and recovery.
Anti-Solvent	Diethyl Ether	Use if yield is low (<50%).
Melting Point	166–168 °C (dec.)	Sharp melting point indicates high purity.
Appearance	Colorless Prisms	Yellowing indicates oxidation/impurities.
Stability	Hydrolysis Sensitive	Avoid boiling water; store dry.

References

- Bannard, R. A. B., et al. (1958). Guanidine Compounds: II. Preparation of Mono- and N,N-Di-alkylguanidines. Canadian Journal of Chemistry, 36(11), 1541-1549.
 - Core Reference: Describes the synthesis and ethanol recrystallization of 1-Guanyl-3,5-dimethylpyrazole nitrate (referred to as the guanylpurazole method).

- Sigma-Aldrich. (n.d.). Product Specification: 3,5-Dimethyl-1-pyrazolylformaminidum nitrate. [4][5][8]
 - Verification: Confirms physical properties (MP 167-168°C) and synonym usage.
- Castillo-Meléndez, J. A., & Golding, B. T. (2004). Optimisation of the Synthesis of Guanidines from Amines via Nitroguanidines. *Synthesis*, 2004(10), 1655-1663.
 - Context: Discusses the stability and usage of related pyrazole carboxamidine reagents in synthesis.

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